

Fischer Indole Synthesis Technical Support Center

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Compound of Interest

Compound Name: 2-(2,4-Dimethylphenyl)-1H-indole

CAS No.: 62663-29-0

Cat. No.: B3025528

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Welcome to the Technical Support Center for the Fischer Indole Synthesis. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, field-proven insights into optimizing this crucial reaction. Our goal is to move beyond simple protocols and explain the causality behind experimental choices, empowering you to troubleshoot effectively and maximize your yields.

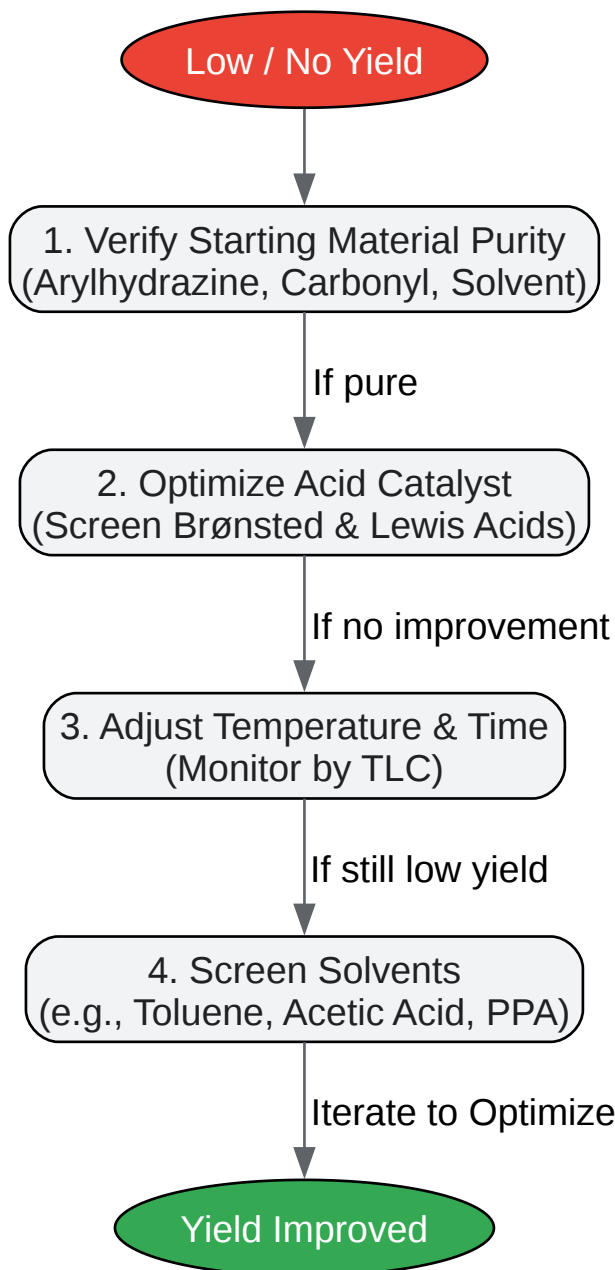
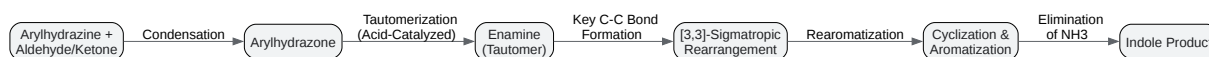
Frequently Asked Questions (FAQs)

Q1: What is the fundamental mechanism of the Fischer indole synthesis?

The Fischer indole synthesis is a classic acid-catalyzed reaction that transforms an arylhydrazine and an aldehyde or ketone into an indole.^{[1][2]} The reaction proceeds through several key steps:

- **Hydrazone Formation:** The arylhydrazine and carbonyl compound condense to form an arylhydrazone. This step can often be performed in situ.^{[3][4]}

- Tautomerization: The hydrazone tautomerizes to its more reactive enamine isomer in the presence of an acid catalyst.[3]
- [5][5]-Sigmatropic Rearrangement: This is the critical bond-forming step. The protonated enamine undergoes a [5][5]-sigmatropic rearrangement, breaking the weak N-N bond and forming a new C-C bond.[1][3]
- Aromatization: The resulting intermediate rearomatizes and, after cyclization and elimination of an ammonia molecule, forms the stable indole ring.[6]



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Sources

- [1. Fischer indole synthesis - Wikipedia \[en.wikipedia.org\]](#)
- [2. Fischer Indole Synthesis: Definition, Examples and Mechanism \[chemistrylearner.com\]](#)
- [3. Fischer Indole Synthesis: Steps, Mechanism & Key Applications \[vedantu.com\]](#)
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